

# Elucidation of 2-Bromo-4-ethoxy-1-nitrobenzene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-4-ethoxy-1-nitrobenzene

Cat. No.: B1283775

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This technical guide provides a comprehensive overview of the structural elucidation of **2-Bromo-4-ethoxy-1-nitrobenzene**. Due to the limited availability of direct experimental data for this specific compound, this paper establishes a framework for its synthesis and characterization based on established chemical principles and data from closely related analogues.

## Chemical Identity and Properties

**2-Bromo-4-ethoxy-1-nitrobenzene** is an aromatic organic compound with the molecular formula  $C_8H_8BrNO_3$ .<sup>[1][2]</sup> Its chemical structure consists of a benzene ring substituted with a nitro group, a bromine atom, and an ethoxy group at positions 1, 2, and 4, respectively.

Table 1: Chemical Identifiers for **2-Bromo-4-ethoxy-1-nitrobenzene**

Identifier	Value
IUPAC Name	2-bromo-4-ethoxy-1-nitrobenzene[2]
CAS Number	57279-69-3[1][2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>3</sub> [1][2]
SMILES	CCOC1=CC(=C(C=C1)--INVALID-LINK--[O-])Br[2]
InChIKey	MQRFWCCICSGULX-UHFFFAOYSA-N[2]

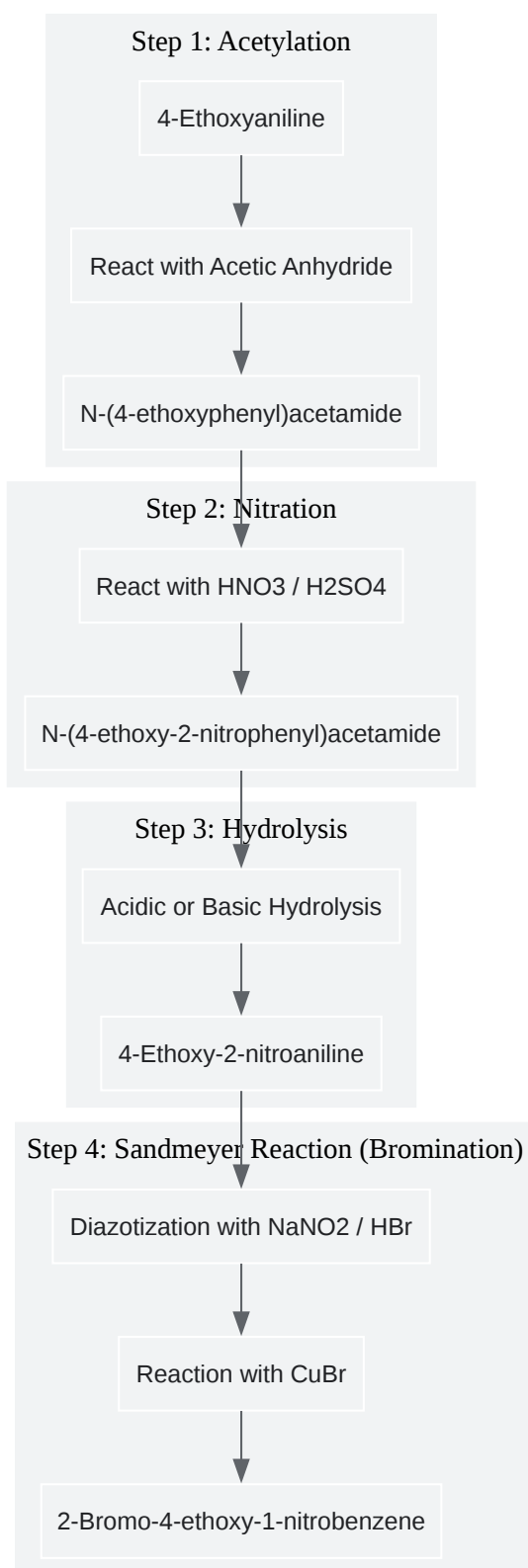
Table 2: Computed Physicochemical Properties of **2-Bromo-4-ethoxy-1-nitrobenzene**

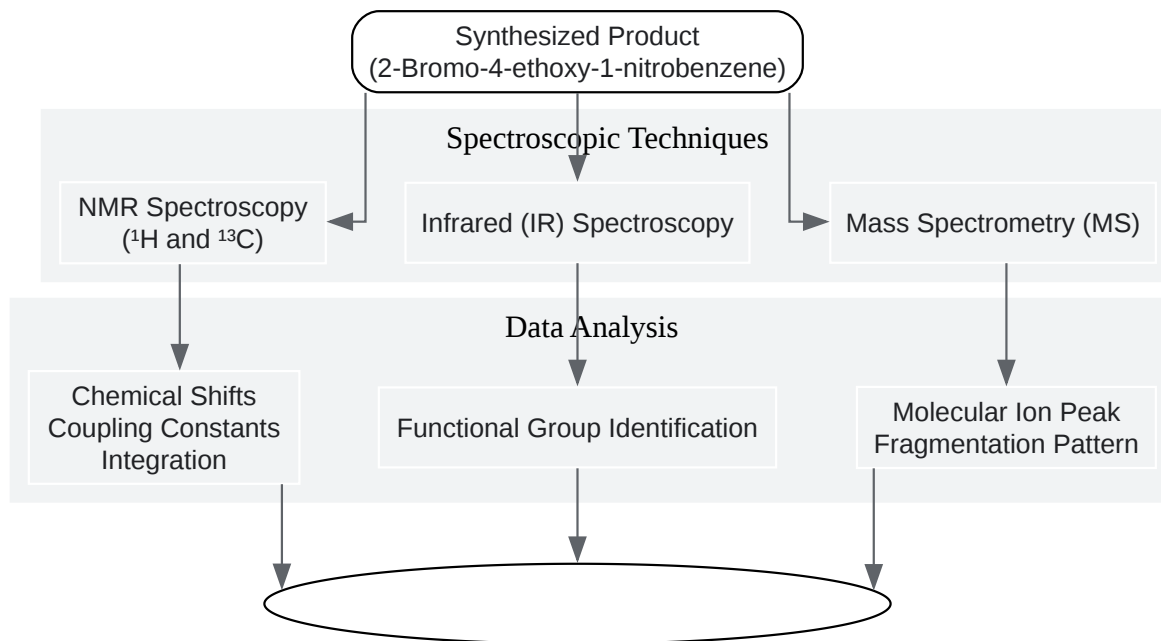
Property	Value
Molecular Weight	246.06 g/mol [1][2]
XLogP3	2.8
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3[1]
Rotatable Bond Count	2[1]
Exact Mass	244.96876 Da[2]
Topological Polar Surface Area	55.1 Å <sup>2</sup> [2]

## Proposed Synthesis Protocol

A plausible synthetic route to **2-Bromo-4-ethoxy-1-nitrobenzene** can be adapted from established methods for the nitration and bromination of aromatic compounds. A potential starting material is 4-ethoxyaniline.

## Experimental Workflow for Synthesis





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## References

- 1. Page loading... [guidechem.com]
- 2. 2-Bromo-4-ethoxy-1-nitrobenzene | C<sub>8</sub>H<sub>8</sub>BrNO<sub>3</sub> | CID 15555499 - PubChem [pubchem.ncbi.nlm.nih.gov]
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